

# A Comparative Performance Analysis: Disperse Blue 102 (Azo) vs. Anthraquinone Disperse Dyes

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## Compound of Interest

Compound Name: Disperse blue 102

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Selecting Disperse Dyes for Polyester Applications

In the realm of synthetic textiles, particularly polyester, the selection of appropriate dyes is paramount to achieving desired coloration, durability, and performance. This guide provides a comprehensive benchmark of the monoazo dye, **Disperse Blue 102**, against a selection of commonly used anthraquinone disperse dyes: Disperse Blue 56, Disperse Blue 60, Disperse Red 60, and Disperse Red 92. The comparison focuses on key performance indicators critical for research and development, including light, wash, and sublimation fastness, supported by standardized experimental protocols.

## Executive Summary: Azo vs. Anthraquinone Dyes

Disperse dyes are broadly categorized by their chromophore, the part of the molecule responsible for color. The two most prominent classes are azo and anthraquinone dyes.

- Azo Dyes, such as **Disperse Blue 102**, are characterized by one or more azo groups ( $-N=N-$ ). They constitute the largest and most versatile class of synthetic dyes, offering a wide spectrum of colors. Generally, azo dyes are known for their high tinctorial strength and cost-effectiveness. However, their fastness properties can vary significantly depending on the specific molecular structure.<sup>[1]</sup>
- Anthraquinone Dyes, including Disperse Blue 56, Disperse Blue 60, Disperse Red 60, and Disperse Red 92, are based on the anthraquinone chemical structure. This class is

renowned for producing bright, vibrant shades, particularly in the blue and red ranges, and is generally characterized by superior light fastness and good overall durability.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This guide will delve into a quantitative comparison of these two classes, providing the data necessary for informed dye selection in demanding applications.

## Quantitative Performance Data

The following tables summarize the fastness properties of **Disperse Blue 102** and the selected anthraquinone disperse dyes. It is important to note that the data for **Disperse Blue 102** is reported on acetate, while the data for the anthraquinone dyes is on polyester. This difference in substrate should be considered when making direct comparisons. Fastness is rated on a scale of 1 to 8 for light fastness (where 8 indicates the highest fastness) and 1 to 5 for wash and sublimation fastness (where 5 is the best).

Table 1: Fastness Properties of **Disperse Blue 102** (Azo Dye) on Acetate

Dye Name	C.I. Name	CAS Number	Chemical Class	Light Fastness (ISO)	Wash Fastness (ISO)	Sublimation Fastness (ISO)
Disperse Blue 102	111945	12222-97-8	Monoazo	5	4-5	3-4

Data sourced from World Dye Variety.[\[5\]](#)

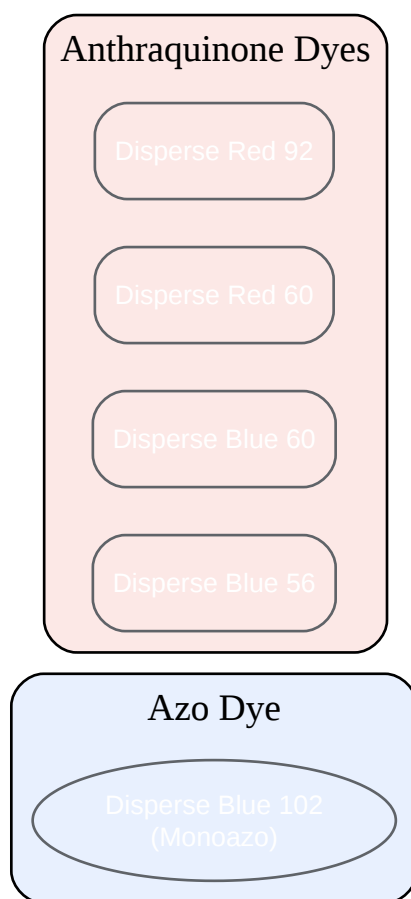
Table 2: Fastness Properties of Anthraquinone Disperse Dyes on Polyester

Dye Name	C.I. Name	CAS Number	Chemical Class	Light Fastness (ISO)	Wash Fastness (ISO)	Sublimation Fastness (ISO)
Disperse Blue 56	63285	12217-79-7	Anthraquinone	7	4-5	3-4
Disperse Blue 60	61104	12217-80-0	Anthraquinone	7	4-5	5
Disperse Red 60	60756	17418-58-5	Anthraquinone	7-8	4-5	3
Disperse Red 92	60752	12236-11-2	Anthraquinone	-	Excellent	Good

Data compiled from various sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

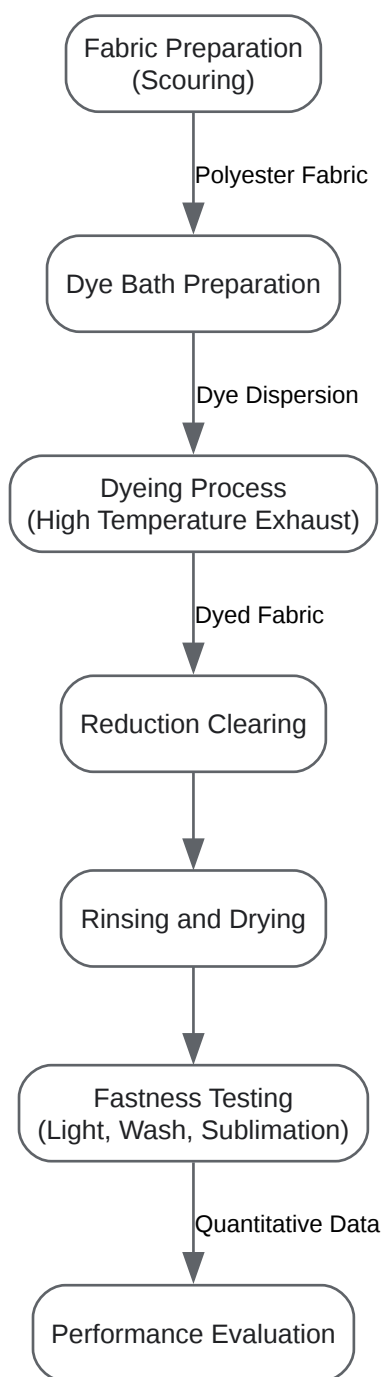
## Visualization of Chemical Structures and Workflow

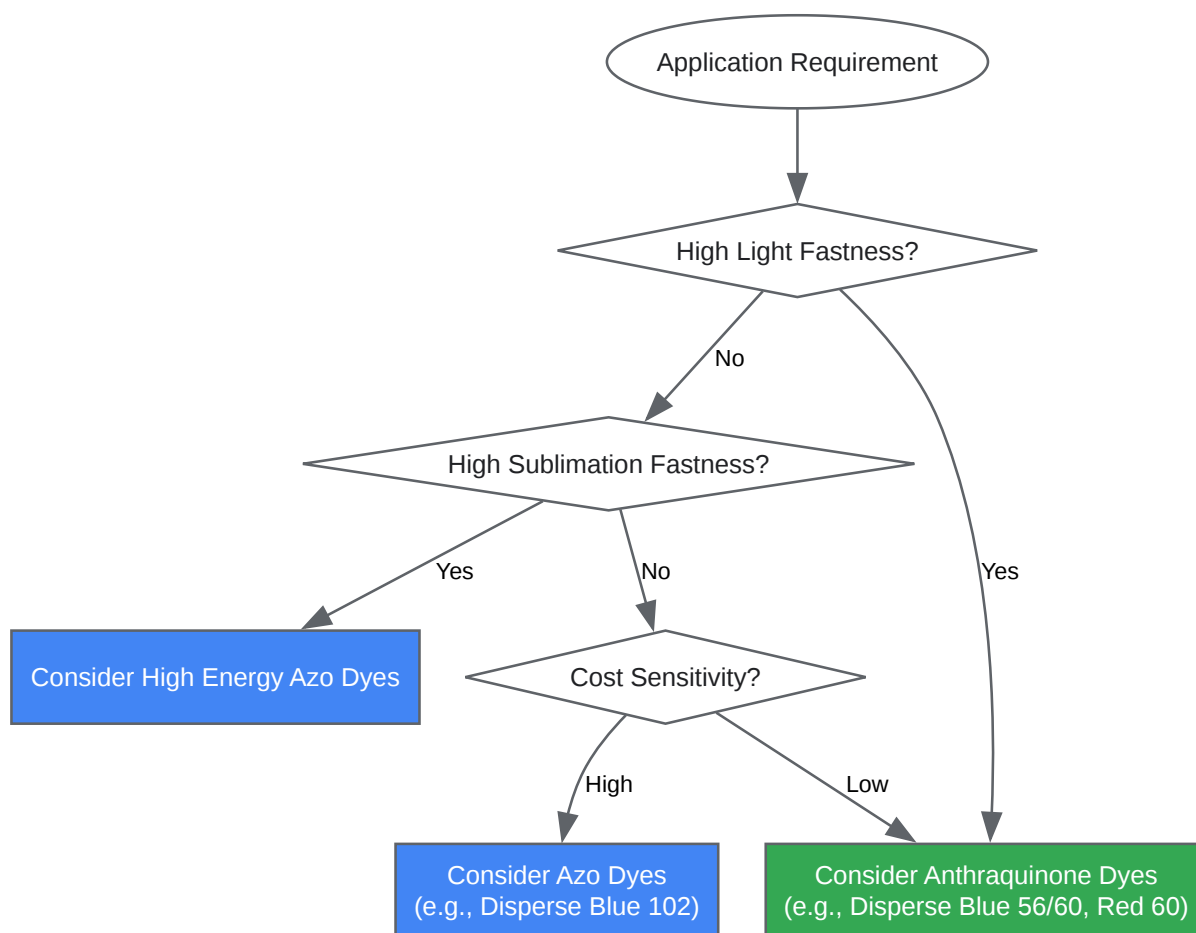
To further understand the dyes and processes discussed, the following diagrams are provided.



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**Figure 1:** Chemical classification of the compared disperse dyes.





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